

An In-Depth Technical Guide to 5-Hydroxyisophthalamide: Chemical Structure and Properties

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Compound of Interest

Compound Name: 5-Hydroxyisophthalamide

CAS No.: 68052-43-7

Cat. No.: B1294709

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Abstract

5-Hydroxyisophthalamide, with the IUPAC name 5-hydroxybenzene-1,3-dicarboxamide, is an organic compound of interest in medicinal chemistry and materials science. Its structure, featuring a hydroxyl group and two amide functionalities on a benzene ring, provides sites for hydrogen bonding and potential for further chemical modification. This guide provides a comprehensive overview of its chemical structure, properties, a plausible synthesis protocol, and discusses its potential, though currently underexplored, biological significance.

Chemical Structure and Identification

5-Hydroxyisophthalamide is a derivative of isophthalic acid. The core structure consists of a benzene ring substituted with two carboxamide groups at positions 1 and 3, and a hydroxyl group at position 5.

Identifier	Value
IUPAC Name	5-hydroxybenzene-1,3-dicarboxamide ^[1]
CAS Number	68052-43-7 ^[1]
Molecular Formula	C ₈ H ₈ N ₂ O ₃ ^[1]
Molecular Weight	180.16 g/mol ^[1]
Canonical SMILES	<chem>C1=C(C=C(C=C1C(=O)N)O)C(=O)N</chem>
InChI Key	DAKUZZVFMMZMWMT-UHFFFAOYSA-N

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **5-Hydroxyisophthalamide** are not extensively reported in publicly available literature. However, based on its structure and data for related compounds, the following properties can be predicted and are summarized in Table 2.

Table 2: Physicochemical Properties of **5-Hydroxyisophthalamide**

Property	Value/Description	Source
Melting Point	Not experimentally determined. Likely a high-melting solid due to hydrogen bonding capabilities.	N/A
Boiling Point	Not applicable, likely decomposes at high temperatures.	N/A
Solubility	Predicted to have low solubility in non-polar organic solvents and limited solubility in water. Expected to be soluble in polar aprotic solvents like DMSO and DMF.[2]	Inferred from structure
logP (Octanol-Water Partition Coefficient)	-0.7 (Computed)	[1]
Hydrogen Bond Donors	3	[1]
Hydrogen Bond Acceptors	4	[1]
Polar Surface Area	86.2 Å ² (Computed)	Inferred
Storage	Store in a cool, dry, dark place. [2]	Supplier Data

Spectroscopic Data (Predicted)

While specific experimental spectra for **5-Hydroxyisophthalamide** are not readily available, characteristic spectroscopic features can be predicted based on its functional groups. These predictions are valuable for the identification and characterization of the compound.

Table 3: Predicted Spectroscopic Data for **5-Hydroxyisophthalamide**

Spectroscopy	Predicted Peaks/Signals
^1H NMR (in DMSO- d_6)	- Aromatic protons (singlet and doublet, ~ 7.0 - 8.0 ppm)- Amide protons (broad singlet, ~ 7.5 - 8.5 ppm)- Hydroxyl proton (broad singlet, variable chemical shift)
^{13}C NMR (in DMSO- d_6)	- Carbonyl carbons (~ 165 - 170 ppm)- Aromatic carbons (~ 110 - 160 ppm)
IR Spectroscopy	- O-H stretch (broad, ~ 3200 - 3600 cm^{-1})- N-H stretch (medium, ~ 3100 - 3500 cm^{-1})- C=O stretch (strong, ~ 1640 - 1680 cm^{-1})- Aromatic C=C stretch (medium, ~ 1450 - 1600 cm^{-1})
Mass Spectrometry	$[\text{M}+\text{H}]^+$ at m/z 181.06

Experimental Protocols

Proposed Synthesis of 5-Hydroxyisophthalamide

A detailed experimental protocol for the synthesis of **5-Hydroxyisophthalamide** is not explicitly published. However, a plausible and efficient method can be adapted from patented procedures for analogous compounds, such as N,N'-substituted 5-amino-1,3-benzenedicarboxamides.^[3] The proposed synthesis involves the direct amidation of a dialkyl ester of 5-hydroxyisophthalic acid.

Reaction Scheme:

Step 1: Esterification of 5-Hydroxyisophthalic Acid

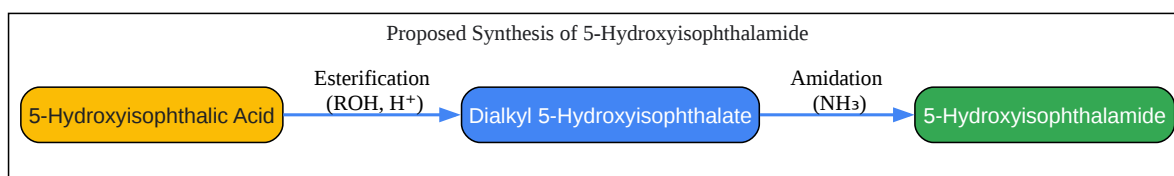
- Materials: 5-Hydroxyisophthalic acid, a suitable alcohol (e.g., methanol or ethanol), and a catalytic amount of strong acid (e.g., sulfuric acid).
- Procedure:
 - A mixture of 5-hydroxyisophthalic acid and an excess of the alcohol is heated to reflux in the presence of the acid catalyst.

- The reaction is monitored by a suitable technique (e.g., TLC or LC-MS) until the starting material is consumed.
- Upon completion, the excess alcohol is removed under reduced pressure.
- The crude diester is purified, for example, by recrystallization.

Step 2: Amidation of the Dialkyl 5-Hydroxyisophthalate

- Materials: Dialkyl 5-hydroxyisophthalate (from Step 1) and a source of ammonia (e.g., ammonia gas or a solution of ammonia in an alcohol).
- Procedure:
 - The diester is dissolved in a suitable solvent (e.g., methanol).
 - The solution is saturated with ammonia gas at a controlled temperature (e.g., 0 °C to room temperature), or a concentrated solution of ammonia in the alcohol is added.
 - The reaction mixture is stirred in a sealed vessel until the diester is fully converted to the diamide. The progress of the reaction can be monitored by TLC or LC-MS.
 - The product, **5-Hydroxyisophthalamide**, is expected to precipitate from the reaction mixture.
 - The solid product is collected by filtration, washed with a small amount of cold solvent, and dried under vacuum.

The following diagram illustrates the proposed synthesis workflow.



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Caption: Proposed two-step synthesis of **5-Hydroxyisophthalamide**.

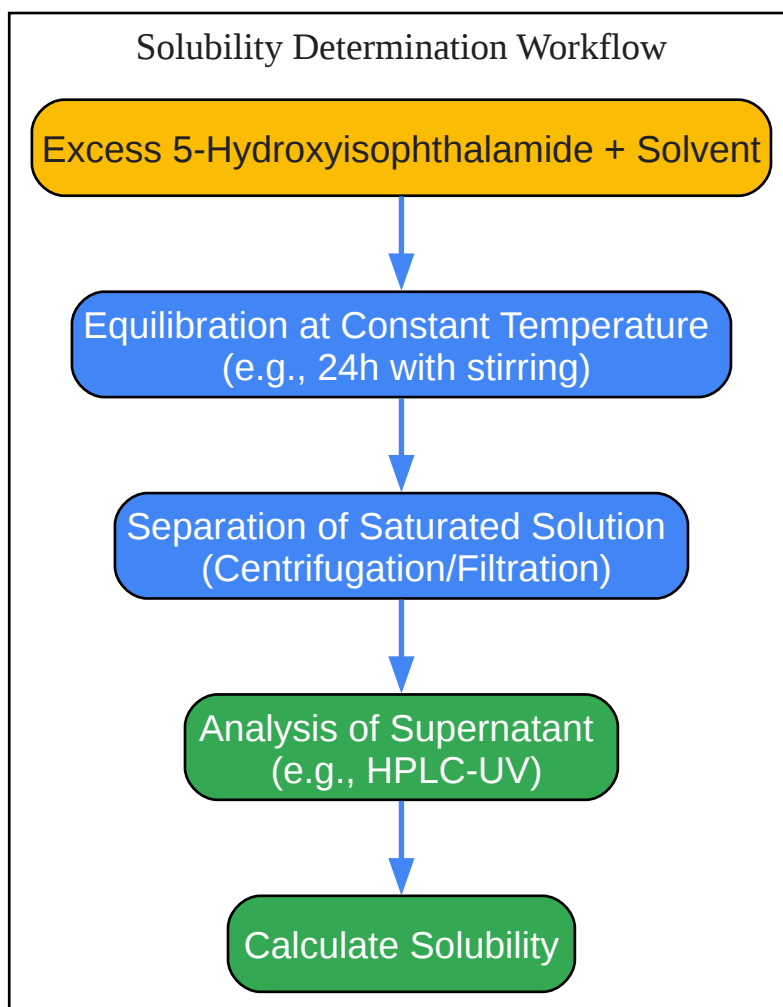
Methodologies for Property Determination

For researchers requiring precise quantitative data, the following established experimental protocols are recommended.

Table 4: Experimental Protocols for Physicochemical Property Determination

Property	Experimental Protocol
Melting Point	Differential Scanning Calorimetry (DSC) or conventional melting point apparatus.
Solubility	Isothermal Shake-Flask Method: An excess of 5-Hydroxyisophthalamide is equilibrated with a known volume of the solvent at a constant temperature. The concentration of the dissolved compound in the supernatant is then determined by a suitable analytical method (e.g., HPLC-UV or gravimetric analysis after solvent evaporation).
Spectroscopic Analysis	NMR: Dissolve the sample in a deuterated solvent (e.g., DMSO- d_6) and acquire 1H and ^{13}C NMR spectra. IR: Prepare a KBr pellet or a Nujol mull of the sample and record the spectrum using an FTIR spectrometer. MS: Use a high-resolution mass spectrometer with a suitable ionization technique (e.g., ESI) to determine the exact mass.

The workflow for determining the solubility is depicted below.



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Caption: Workflow for experimental solubility determination.

Biological Activity and Signaling Pathways

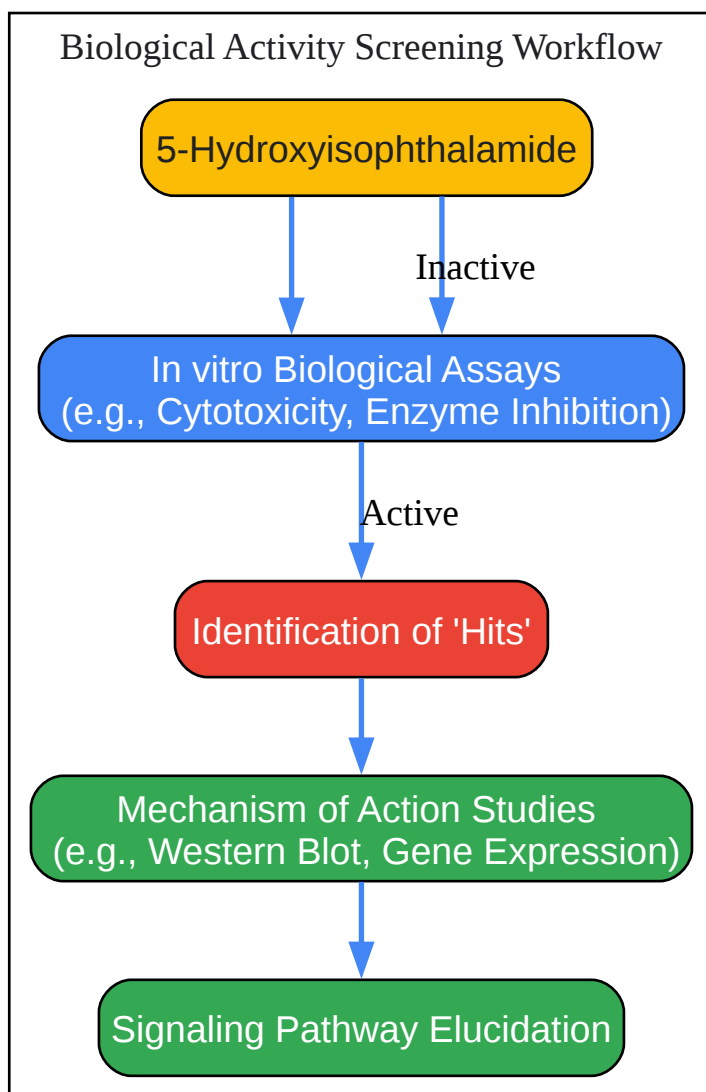
The biological activity of **5-Hydroxyisophthalamide** has not been extensively studied. However, the isophthalamide scaffold is present in a number of biologically active molecules and approved drugs. For instance, derivatives of 5-aminoisophthalamide are key intermediates in the synthesis of non-ionic X-ray contrast media like iopamidol and iohexol.[3][4][5] These agents are designed for low osmolality and high water solubility, properties conferred by the polyhydroxylated side chains.

Given the structural similarity to other biologically active small molecules, **5-Hydroxyisophthalamide** could be a candidate for screening in various biological assays. Phenolic hydroxyl groups and amide functionalities are common in pharmacologically active compounds, participating in crucial interactions with biological targets.

Potential Areas for Investigation:

- **Anticancer Activity:** Small molecule libraries are frequently screened for anticancer properties.[6][7][8] The structural motifs within **5-Hydroxyisophthalamide** could potentially interact with targets involved in cancer signaling pathways.
- **Enzyme Inhibition:** The hydrogen bonding capabilities of the hydroxyl and amide groups could facilitate binding to the active sites of various enzymes.
- **Coordination Chemistry:** The hydroxyl and amide groups can act as ligands for metal ions, suggesting potential applications in the development of metal-based therapeutics or imaging agents.[9]

A generalized workflow for screening the biological activity of a small molecule like **5-Hydroxyisophthalamide** is presented below.



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Caption: General workflow for biological activity screening.

At present, there are no specific signaling pathways that have been identified to be modulated by **5-Hydroxyisophthalamide**.

Conclusion

5-Hydroxyisophthalamide is a well-defined chemical entity with potential for further investigation in both medicinal chemistry and materials science. While detailed experimental data on its properties are sparse, this guide provides a solid foundation based on its chemical

structure, predicted properties, and established methodologies for its synthesis and characterization. The structural features of **5-Hydroxyisophthalamide** make it an interesting candidate for biological screening, and further research is warranted to explore its potential pharmacological activities. The protocols and workflows outlined herein provide a roadmap for researchers to generate the necessary data to fully elucidate the properties and potential applications of this compound.

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